

# Spectroscopic Profile of Eupalinolide H: A Technical Guide

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## Compound of Interest

Compound Name: Eupalinolide H

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This technical guide provides a detailed overview of the spectroscopic data for **Eupalinolide H**, a sesquiterpene lactone isolated from *Eupatorium lindleyanum*. The information presented herein is essential for the identification, characterization, and further development of this natural product for potential therapeutic applications.

## Spectroscopic Data

The structural elucidation of **Eupalinolide H** was achieved through a combination of mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy. The key quantitative data are summarized in the tables below.

### Mass Spectrometry (MS) Data

High-resolution mass spectrometry (HRMS) was utilized to determine the elemental composition of **Eupalinolide H**.

Ion	Calculated m/z	Found m/z	Molecular Formula
[M+Na] <sup>+</sup>	429.1784	429.1779	C <sub>22</sub> H <sub>28</sub> O <sub>7</sub> Na

Table 1: High-Resolution Mass Spectrometry Data for **Eupalinolide H**.

## Nuclear Magnetic Resonance (NMR) Data

The  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra were recorded in deuterated chloroform ( $\text{CDCl}_3$ ) on a 600 MHz spectrometer. The chemical shifts ( $\delta$ ) are reported in parts per million (ppm) relative to tetramethylsilane (TMS), and coupling constants (J) are in Hertz (Hz).

Position	$\delta$ H (ppm)	Multiplicity	J (Hz)	$\delta$ C (ppm)
1	5.18	d	10.2	133.5
2	2.59	m	39.8	
3	5.57	d	8.4	74.4
4	-	-	-	141.2
5	5.15	d	10.2	125.1
6	5.25	t	9.6	76.5
7	2.94	m	51.0	
8	5.22	dd	9.6, 8.4	69.8
9	2.38, 2.70	m	37.6	
10	-	-	-	139.7
11	-	-	-	139.8
12	-	-	-	170.0
13	6.25, 5.71	s, s	125.2	
14	1.88	s	16.5	
15	1.76	s	17.5	
1'	-	-	-	167.2
2'	-	-	-	128.0
3'	6.88	q	7.2	138.8
4'	1.83	s	15.9	
5'	1.85	d	7.2	20.5
OAc	2.08	s	21.2	
OAc	-	-	-	170.1

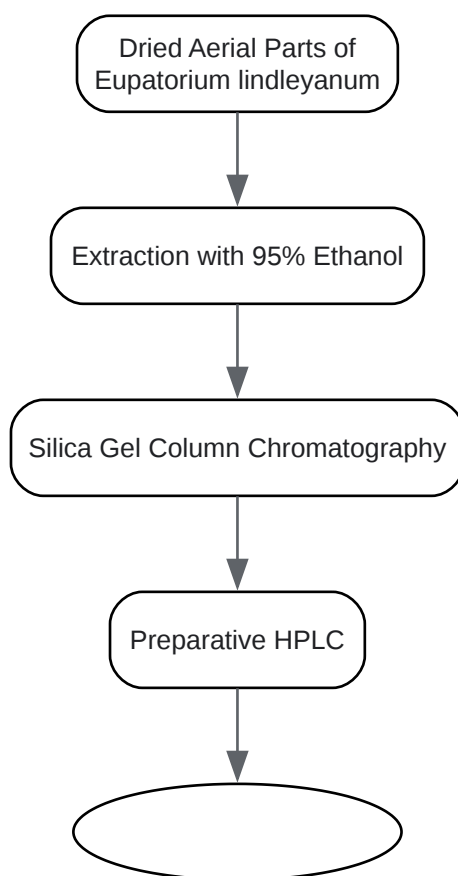
Table 2:  $^1\text{H}$  and  $^{13}\text{C}$  NMR Spectroscopic Data for **Eupalinolide H** in  $\text{CDCl}_3$ .

## Experimental Protocols

The following sections detail the methodologies employed for the isolation and spectroscopic analysis of **Eupalinolide H**.

### Isolation of Eupalinolide H

**Eupalinolide H** was isolated from the aerial parts of *Eupatorium lindleyanum*. The dried and powdered plant material was extracted with 95% ethanol. The resulting extract was then subjected to a series of chromatographic techniques, including silica gel column chromatography and preparative high-performance liquid chromatography (HPLC), to yield the pure compound[1].



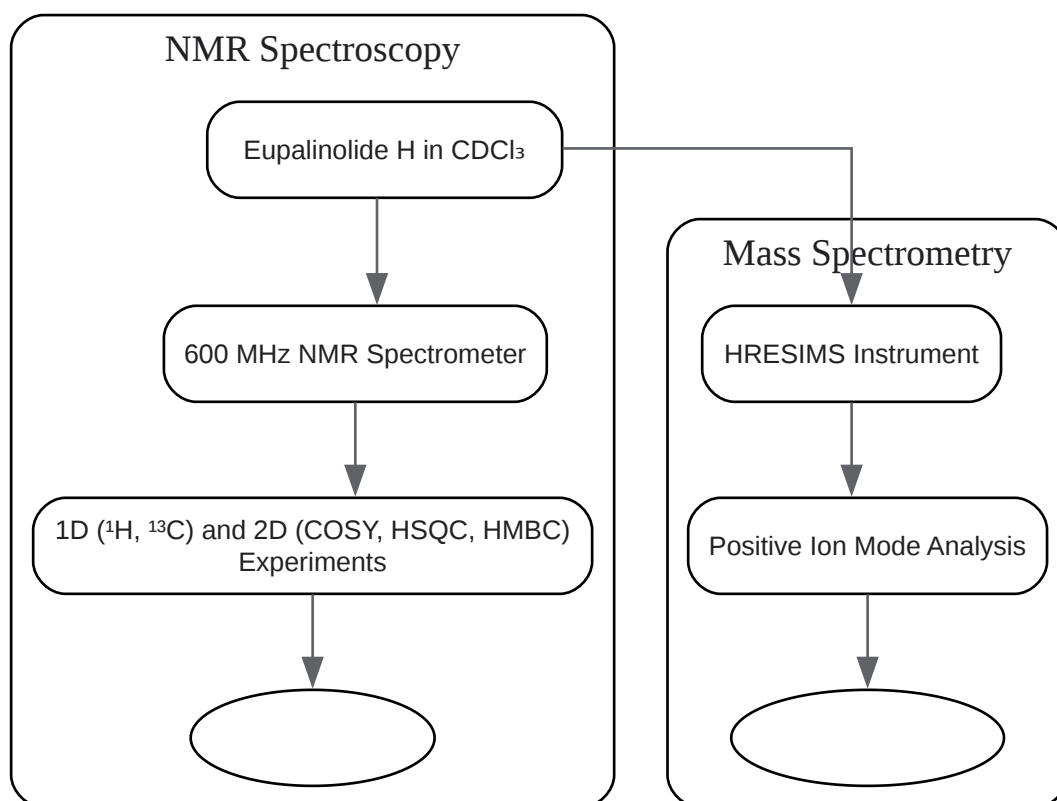
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Caption: Isolation workflow for **Eupalinolide H**.

### Spectroscopic Analysis

High-resolution electrospray ionization mass spectrometry (HRESIMS) was performed to determine the accurate mass and molecular formula of **Eupalinolide H**. The analysis was conducted in positive ion mode.

$^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and 2D NMR (COSY, HSQC, HMBC) spectra were acquired on a 600 MHz NMR spectrometer. Deuterated chloroform ( $\text{CDCl}_3$ ) was used as the solvent, and tetramethylsilane (TMS) served as the internal standard.



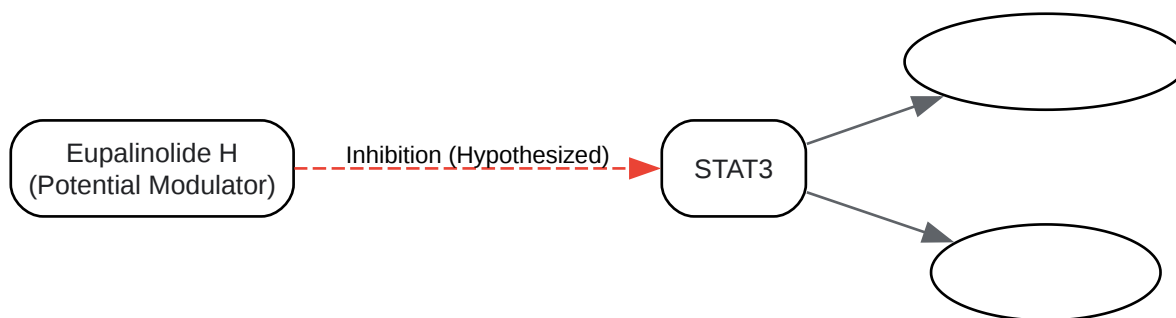
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Caption: Workflow for spectroscopic analysis of **Eupalinolide H**.

## Signaling Pathway

While the specific signaling pathways directly modulated by **Eupalinolide H** are still under investigation, related eupalinolides have been shown to interact with key cellular signaling pathways, such as the STAT3 pathway. Eupalinolide J, a structurally similar compound, has been identified as an inhibitor of STAT3 activity[1]. This suggests that **Eupalinolide H** may also

possess the potential to modulate this or related pathways involved in cell proliferation and survival.



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Caption: Hypothesized interaction of **Eupalinolide H** with the STAT3 signaling pathway.

This guide provides a foundational set of data for **Eupalinolide H**. Further research is warranted to fully elucidate its mechanism of action and therapeutic potential.

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## References

- 1. Precise discovery of a STAT3 inhibitor from *Eupatorium lindleyanum* and evaluation of its activity of anti-triple-negative breast cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
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